

6-methyl-5,6-dihydro-2H-pyran-2-one vs commercial antifungal agents

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Compound Focus: 6-methyl-5,6-dihydro-2H-pyran-2-one

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Quantitative Activity Comparison of Related Compounds

The table below summarizes the antifungal activity of several dihydropyran-2-one analogs and common antifungal drugs for which data was available in the search results. Please note that different pathogens were used in these separate studies, so direct numerical comparisons should be made with caution.

Compound Name	Pathogen Tested	Reported Efficacy (IC ₅₀ or MIC)	Reference Compound & Efficacy
6-(5-hydroxy-6-methylheptyl)-5,6-dihydro-2H-pyran-2-one (Novel compound)	<i>Alternaria solani</i>	IC ₅₀ = 24.7 µg/mL [1]	Kasugamycin (IC ₅₀ = 14.5 µg/mL vs. <i>A. solani</i>) [1]
Versicone A (Polyketone, from Antarctic fungus)	<i>Candida albicans</i>	MIC = 3.91 µg/mL [2]	Information not provided in the source

Compound Name	Pathogen Tested	Reported Efficacy (IC ₅₀ or MIC)	Reference Compound & Efficacy
6-allyl-5,6-dihydro-5-hydroxypyran-2-one (Lactone)	Multiple microorganisms	IC ₅₀ values were "close to" ketoconazole [3]	Ketoconazole (Reference used in the study) [3]
4-methyl-5,6-dihydro-2H-pyran-2-one	<i>Fusarium oxysporum</i> , <i>Castanea anthracis</i>	Activity reported, no specific MIC/IC ₅₀ [2]	Information not provided in the source

Experimental Methodologies in Cited Research

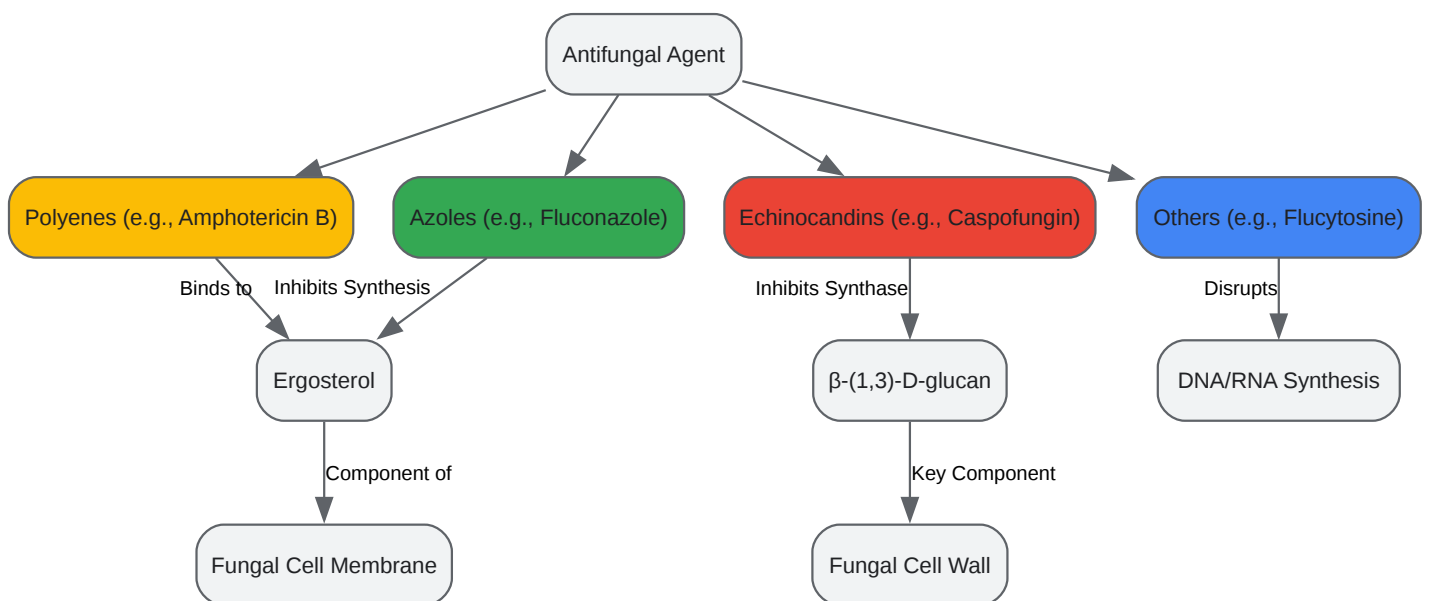
The data in the table above was generated through standard antimicrobial testing protocols. Here are the detailed methodologies from the key studies:

- **Isolation and Testing of 6-(5-hydroxy-6-methylheptyl)-5,6-dihydro-2H-pyran-2-one [1]:**
 - **Fermentation & Isolation:** The compound was isolated from the fermentation broth of *Streptomyces fungicidicus* SYH3. The broth was purified using XAD-16 macroporous resin, silica gel column chromatography, and preparative High-Performance Liquid Chromatography (HPLC).
 - **Antifungal Assay (IC₅₀ Determination):** The half-maximal inhibitory concentration (IC₅₀) was determined by measuring the **inhibition rate of mycelial growth** of *Alternaria solani* across a series of compound concentrations (0, 16, 32, 64, and 128 µg/mL). The IC₅₀ value was calculated from this dose-response data.
 - **Morphological Impact:** The study also used **scanning electron microscopy (SEM)** and observed that the compound induced swollen and deformed hyphae in the pathogen and significantly inhibited spore germination [1].
- **Isolation and Testing of Versicone A and 4-methyl-5,6-dihydro-2H-pyran-2-one [2]:**
 - **Source and Isolation:** The fungal strain *Aspergillus sydowii* MS-19 was fermented. The compounds were then isolated from the fermentation extract using an **activity-guided fractionation** approach.
 - **Antifungal Assay (MIC Determination):** The Minimum Inhibitory Concentration (MIC) was determined against *Candida albicans*. The MIC is the lowest concentration that visually

prevents the growth of the microorganism.

Research Status and Established Antifungal Mechanisms

To contextualize the research on dihydropyran-2-ones, it's helpful to understand the current landscape of antifungal drugs.



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The diagram above shows the established molecular targets of major antifungal drug classes [4] [5] [6]:

- **Azoles:** Inhibit the enzyme lanosterol demethylase, disrupting the synthesis of **ergosterol**, a critical component of the fungal cell membrane [5].
- **Polyenes** (e.g., Amphotericin B): Bind directly to ergosterol in the membrane, creating pores that lead to cell death [5].
- **Echinocandins:** Inhibit the synthesis of **β-(1,3)-D-glucan**, an essential polysaccharide in the fungal cell wall [5] [6].
- **5-Flucytosine:** Disrupts fungal **RNA and DNA synthesis** [4] [5].

A significant challenge in the field is the **emergence of resistance** to these drugs, particularly to azoles, which is a major concern for public health [7] [8].

Interpretation of Findings and Research Implications

- **The research on dihydropyran-2-ones is in the discovery phase.** The compounds listed are natural products isolated from microbial sources, and their activity is being reported in initial biological screenings. There is no data on their mechanism of action, toxicity, or performance in animal models, which are essential steps before they can be considered as drug candidates [1] [3] [2].
- **The mechanism of action for dihydropyran-2-ones is currently unknown.** A key finding from the search is that the mode of action for the novel compound from *Streptomyces* "requires further investigation" [1]. Determining whether it acts on known pathways (like those above) or through a novel mechanism is a critical next step for research.
- **The available data suggests a promising, but not superior, profile.** The IC₅₀ of 24.7 µg/mL against *A. solani* is in an active range, though less potent than the reference compound kasugamycin in that specific study [1]. The strong activity of Versicone A against *C. albicans* (3.91 µg/mL) is notable and highlights the potential of this chemical class [2].

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References

1. 5,6-dihydro-2H-pyran-2-one) Produced by *Streptomyces* ... [pmc.ncbi.nlm.nih.gov]
2. Diversity of Cultivable Microbes From Soil of the Fildes ... [frontiersin.org]
3. Antimicrobial and antitumoral activities of 6-allyl-5,6 ... [pubmed.ncbi.nlm.nih.gov]
4. Antifungal Agents: Mode of Action, Mechanisms ... [pmc.ncbi.nlm.nih.gov]
5. Mechanisms of action in antifungal drugs | Research Starters [ebSCO.com]
6. Antifungal agents: mechanisms of action [pubmed.ncbi.nlm.nih.gov]
7. Evolutionary trends in antifungal resistance: a meta-analysis [pmc.ncbi.nlm.nih.gov]

8. Tackling the emerging threat of antifungal resistance to ... [nature.com]

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